Comparative Mass Spectrometry Guide: 3,4-Dimethylveratrole vs. Isomeric Impurities

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Compound of Interest	
Compound Name:	*1,2-Dimethoxy-3,4-dimethylbenzene*
CAS No.:	*248252-69-9*
Cat. No.:	*B104197*

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Executive Summary

3,4-Dimethylveratrole (**1,2-dimethoxy-3,4-dimethylbenzene**) is a critical intermediate in the synthesis of isoquinoline alkaloids and a specific regioisomer often encountered alongside its symmetric counterpart, 4,5-dimethylveratrole. In drug development and environmental analysis, distinguishing these isomers is paramount due to their distinct biological activities and metabolic pathways.

This guide provides an in-depth technical analysis of the mass spectrometry (MS) fragmentation patterns of 3,4-dimethylveratrole. Unlike standard spectral libraries that list peaks, this document focuses on the mechanistic causality of fragmentation to enable robust differentiation from structural isomers.

Technical Profile & Core Fragmentation Mechanics

Compound Identity[1]

- IUPAC Name: **1,2-Dimethoxy-3,4-dimethylbenzene**

- Molecular Formula:
- Exact Mass: 166.0994 Da
- Key Structural Feature: Asymmetric substitution pattern with a methyl group at C3 ortho to the methoxy group at C2.

Fragmentation Pathway Analysis (EI, 70 eV)

The electron ionization (EI) spectrum of 3,4-dimethylveratrole is dominated by the stability of the aromatic system, yet heavily influenced by the "ortho effect" caused by the vicinal methyl and methoxy groups.

Primary Event: Radical Cation Formation (

166) Upon 70 eV electron impact, the molecule loses a non-bonding electron from one of the oxygen atoms, forming the radical cation

. This ion is relatively stable due to aromatic delocalization.

Secondary Event: Methyl Radical Loss (

-Cleavage,

151) The base peak (or near base peak) arises from the loss of a methyl radical (

).

- Mechanism: Homolytic cleavage of the

  bond.
- Driving Force: The resulting cation (oxonium ion) is resonance-stabilized by the benzene ring and the second oxygen atom.
- Specificity: While loss of ring methyls is possible, loss of the methoxy methyl is energetically favored.

Tertiary Event: Carbon Monoxide Loss (

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123) The ion at

151 undergoes a ring contraction or rearrangement to eliminate a neutral CO molecule (28 Da), resulting in a fragment at

123. This is characteristic of phenols and aryl ethers.

Visualization of Fragmentation Pathway

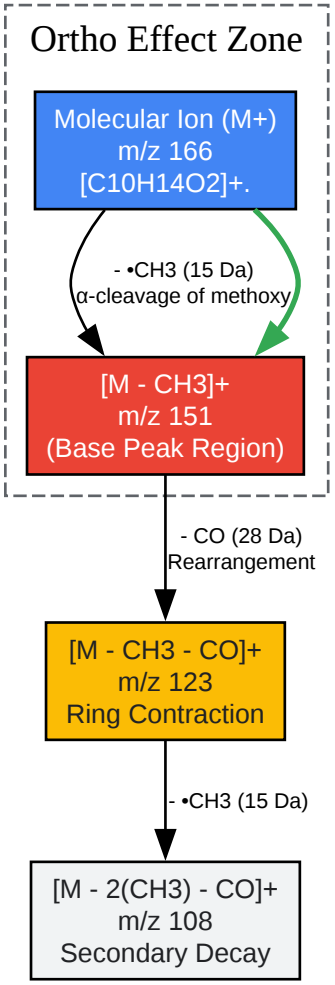

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Figure 1: Mechanistic fragmentation tree for 3,4-Dimethylveratrole under 70 eV Electron Ionization.

Comparative Analysis: 3,4- vs. 4,5-Dimethylveratrole

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Differentiation of the 3,4-isomer from the 4,5-isomer is the primary analytical challenge. Both have

166, 151, and 123. The distinction lies in the relative ion intensities driven by steric factors.

The "Vicinal Methyl-Methoxy" Effect

In 3,4-dimethylveratrole, the C3-methyl group is ortho to the C2-methoxy group. This steric crowding destabilizes the molecular ion slightly more than in the symmetric isomer, often leading to a higher ratio of fragment ions to the molecular ion.

In 4,5-dimethylveratrole, the methyl groups are at positions 4 and 5, while methoxy groups are at 1 and 2. There is no direct ortho interaction between a methyl and a methoxy group.

Performance Comparison Table

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Feature	3,4-Dimethylveratrole (Asymmetric)	4,5-Dimethylveratrole (Symmetric)	Diagnostic Logic
Molecular Ion ( )	Strong (166)	Very Strong (166)	4,5-isomer is typically more stable due to symmetry.
Base Peak	151 ( )	151 ( )	Both lose readily.
Ratio	Higher (> 1.[1][2]2)	Lower (~ 0.8 - 1.0)	Steric relief in 3,4-isomer drives fragmentation.
Secondary Ion	123 (Significant)	123 (Moderate)	CO loss is facilitated by initial radical site stability.
Retention Time (GC)	Typically elutes earlier	Typically elutes later	3,4-isomer has a slightly lower boiling point due to lower symmetry/packing.

Note: Ratios are instrument-dependent but relative trends remain consistent on standard quadrupole systems.

Experimental Protocol (Self-Validating System)

To ensure reproducible differentiation, the following protocol utilizes a "Self-Validating" approach where retention index (RI) and ion ratios are cross-referenced.

Workflow Diagram

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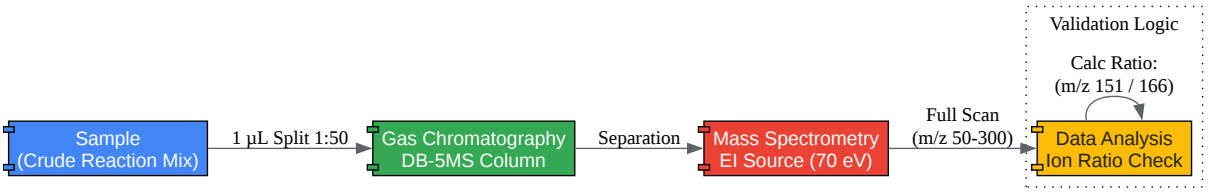

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Figure 2: Analytical workflow for reliable isomer differentiation.

Step-by-Step Methodology

- Sample Preparation:
  - Dissolve 1 mg of sample in 1 mL HPLC-grade Dichloromethane.
  - Why: Dichloromethane provides excellent solubility for veratroles and is volatile, preventing solvent tailing in GC.
- GC-MS Configuration:
  - Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5MS), 30m x 0.25mm ID.
  - Carrier Gas: Helium at 1.0 mL/min (constant flow).
  - Temperature Program: 60°C (1 min)

    20°C/min

    280°C (3 min).
  - Why: Rapid ramp separates isomers based on boiling point differences (3,4-isomer bp ~230°C vs 4,5-isomer bp ~245°C).
- Data Acquisition:

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- Source Temp: 230°C.
- Scan Range:

  50–300.
- Threshold: Set to detect 0.1% relative abundance to capture minor diagnostic ions.

- Validation Criteria:
  - Verify

    at 166.
  - Confirm absence of

    91 (Tropylium) as a major peak (would indicate longer alkyl chain impurities).
  - Calculate Ratio

    . If

    (approx), assign as 3,4-dimethylveratrole.

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